

acetoprole CAS number and molecular weight

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Compound of Interest

Compound Name: Acetoprole

Cat. No.: B1249254

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An In-depth Technical Guide to Acetoprole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the phenylpyrazole insecticide, **acetoprole**. It covers its chemical identity, including its CAS number and molecular weight, and delves into its mechanism of action as a GABA-gated chloride channel antagonist. While specific quantitative toxicological and physicochemical data for **acetoprole** are limited due to its status as a discontinued insecticide, this guide presents available information and draws comparisons with related compounds to offer a thorough understanding. Detailed experimental protocols for the synthesis of related pyrazole compounds, bioassays for insecticide resistance monitoring, and analytical methods for the detection of phenylpyrazole insecticides are provided to support research and development activities.

Chemical and Physical Properties

Acetoprole is a phenylpyrazole insecticide, a class of compounds developed to combat insect resistance to other pesticides.^[1] Its chemical structure is characterized by a central pyrazole ring.^[1]

Table 1: Chemical Identification of **Acetoprole**

Identifier	Value	Reference
CAS Number	209861-58-5	[1][2][3][4]
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ F ₃ N ₃ O ₂ S	[1][2]
Molecular Weight	400.2 g/mol	[1][2]
IUPAC Name	1-[5-amino-1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-(methylsulfinyl)pyrazol-3-yl]ethanone	[1][2]

Table 2: Physicochemical Properties of **Acetoprole**

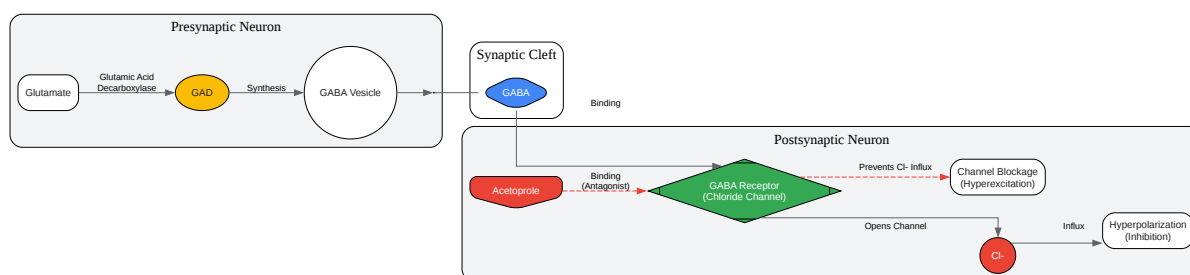
Property	Value	Reference
Physical State	White crystalline solid	[3]
XLogP3-AA	3.4	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	6	[2]

Note: Detailed experimental data on properties such as water solubility, pKa, and vapor pressure for **acetoprole** are not readily available in the public domain.

Mechanism of Action: GABA-Gated Chloride Channel Antagonism

Acetoprole, like other phenylpyrazole insecticides, functions as a non-competitive antagonist of the γ-aminobutyric acid (GABA)-gated chloride channel in insects.[1][3] GABA is the primary inhibitory neurotransmitter in the insect central nervous system. When GABA binds to its receptor, it opens a chloride ion channel, leading to hyperpolarization of the neuron and inhibition of nerve impulse transmission.[5]

Acetoprole disrupts this process by binding to a site within the chloride channel, effectively blocking it.^[1] This blockage prevents the influx of chloride ions, even when GABA is bound to its receptor. The result is a state of hyperexcitation of the insect's central nervous system, leading to convulsions, paralysis, and ultimately, death.^[1] The selectivity of phenylpyrazole insecticides for insects over mammals is attributed to differences in the receptor binding sites between the two groups.^[1]



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Caption: GABAergic synapse and the inhibitory action of **Acetoprole**.

Experimental Protocols

Synthesis of Phenylpyrazole Core Structure

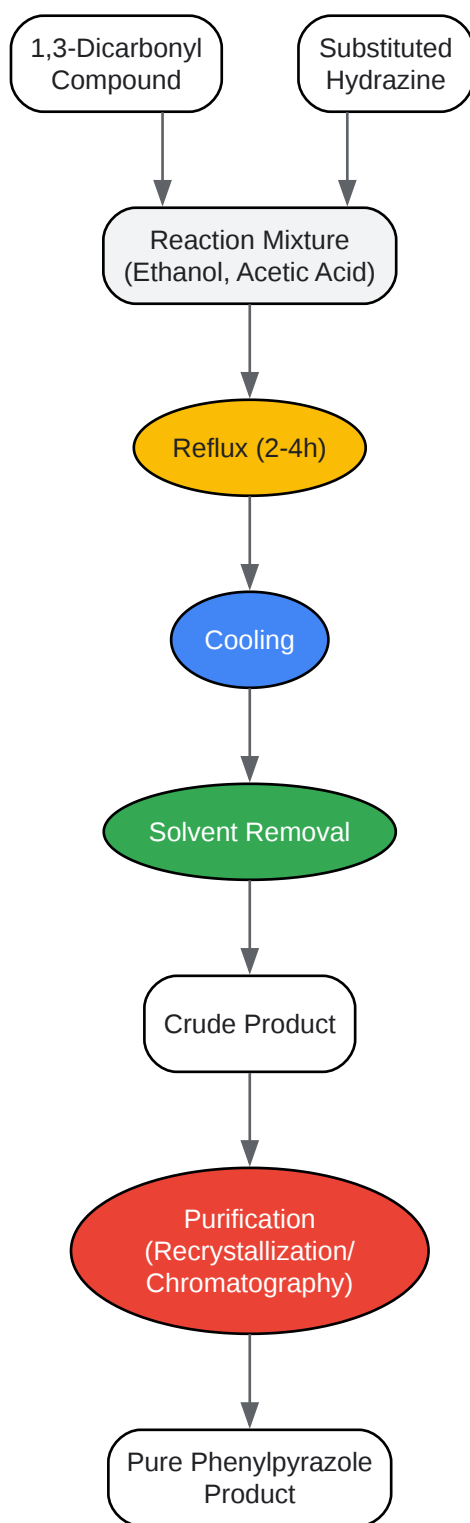
The synthesis of phenylpyrazole insecticides like **acetoprole** generally involves the Knorr pyrazole synthesis, which is a cyclocondensation reaction between a 1,3-dicarbonyl compound and a hydrazine derivative. The following is a general protocol that can be adapted for the synthesis of related compounds.

Materials:

- Substituted 1,3-dicarbonyl compound (e.g., ethyl acetoacetate)
- Substituted hydrazine (e.g., 2,6-dichloro-4-(trifluoromethyl)phenylhydrazine)
- Ethanol
- Glacial acetic acid (catalyst)

Procedure:

- Dissolve the 1,3-dicarbonyl compound (1.0 equivalent) in ethanol in a round-bottom flask.
- Add the substituted hydrazine (1.0 equivalent) to the solution.
- Add a catalytic amount of glacial acetic acid.
- Reflux the mixture for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.



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Caption: General workflow for Knorr pyrazole synthesis.

Insecticide Resistance Bioassay (Adult Vial Test)

This protocol is a standard method for assessing insecticide resistance in insect populations.

Materials:

- Technical grade **acetoprole**
- Acetone
- Glass scintillation vials (20 ml)
- Micropipettes
- Vortex mixer
- Test insects

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **acetoprole** in acetone.
- Serial Dilutions: Prepare a series of dilutions from the stock solution to create a range of concentrations.
- Coating Vials: Add 1 ml of each dilution to a glass vial. Roll and agitate the vial until the acetone has completely evaporated, leaving a thin film of the insecticide on the inner surface. Prepare control vials with acetone only.
- Insect Exposure: Introduce a known number of test insects (e.g., 10-20) into each vial.
- Incubation: Keep the vials at a constant temperature and humidity.
- Mortality Assessment: Record mortality at specific time intervals (e.g., 24, 48, and 72 hours).
- Data Analysis: Calculate the lethal concentration (e.g., LC50) using probit analysis.[\[6\]](#)

Analytical Detection in Environmental Samples

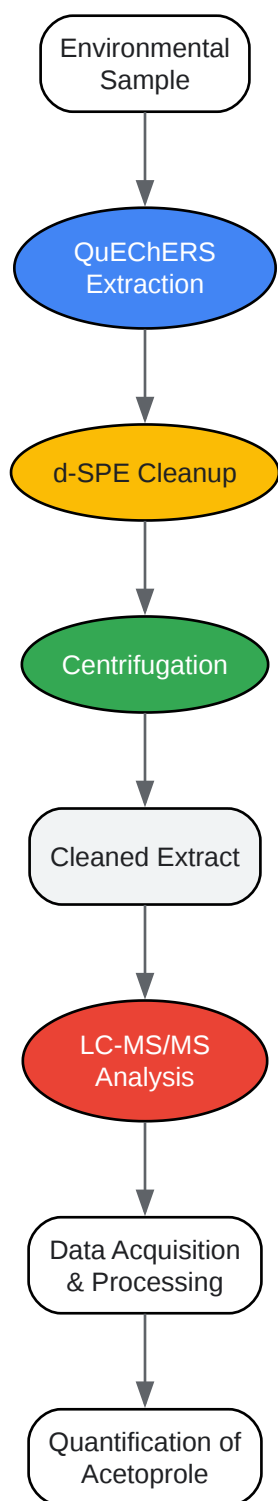
The following outlines a general workflow for the detection of phenylpyrazole insecticides in environmental samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Sample Preparation (QuEChERS Method):

- Extraction: Homogenize the sample (e.g., soil, water, plant material) with an extraction solvent (e.g., acetonitrile).
- Salting Out: Add salts (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
- Dispersive Solid-Phase Extraction (d-SPE): Clean up the extract by adding a sorbent (e.g., PSA, C18) to remove interfering matrix components.
- Centrifugation: Centrifuge the sample to separate the cleaned extract.

2. LC-MS/MS Analysis:

- Injection: Inject the cleaned extract into the LC-MS/MS system.
- Chromatographic Separation: Separate the analytes on a suitable LC column.
- Mass Spectrometric Detection: Detect and quantify the target analyte using tandem mass spectrometry in multiple reaction monitoring (MRM) mode.



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Caption: Workflow for detection of **Acetoprole** in environmental samples.

Toxicological Data

Detailed public toxicological data for **acetoprole** is scarce. The compound is considered an obsolete acaricide and insecticide.[3] For context, data for the related and more widely studied phenylpyrazole insecticide, fipronil, is often used as a reference. It is important to note that toxicological profiles can vary significantly even between structurally similar compounds.

Table 3: Acute Toxicity of the Related Phenylpyrazole Insecticide, Fipronil

Test	Species	Route	Value	Reference
LD50	Rat	Oral	97 mg/kg	
LD50	Rat	Dermal	>2000 mg/kg	
LC50	Rat	Inhalation	0.682 mg/L (4h)	
LD50	Bobwhite Quail	Oral	11.3 mg/kg	
LC50	Rainbow Trout	96h	0.246 mg/L	

Note: This data is for Fipronil and is provided for illustrative purposes only. It does not represent the toxicological profile of **acetoprole**.

Conclusion

Acetoprole is a phenylpyrazole insecticide with a well-understood mechanism of action targeting the GABA-gated chloride channels in insects. While its use has been discontinued, the principles of its chemical synthesis, biological activity, and analytical detection remain relevant for researchers in the fields of insecticide development, neurotoxicology, and environmental science. The experimental protocols and workflows provided in this guide offer a foundational framework for further investigation into this class of compounds. Further research would be beneficial to fully elucidate the specific physicochemical and toxicological properties of **acetoprole**.

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